

# N-Allylmethylamine (CAS 627-37-2): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-Allylmethylamine

Cat. No.: B1265532

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-Allylmethylamine**, with the Chemical Abstracts Service (CAS) number 627-37-2, is a versatile secondary amine that serves as a valuable building block in organic synthesis.<sup>[1][2]</sup> Its unique structure, featuring both a reactive allyl group and a methylamine moiety, allows for its participation in a wide array of chemical transformations. This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, reactivity, and key applications of **N-Allylmethylamine**, with a focus on its role in polymer science and as an intermediate in the synthesis of pharmacologically active compounds. Detailed experimental protocols and spectroscopic data are presented to support further research and development.

## Chemical and Physical Properties

**N-Allylmethylamine** is a colorless to light yellow liquid with a characteristic amine odor.<sup>[2][3]</sup> It is miscible with water and is classified as a highly flammable and toxic substance.<sup>[1][3][4]</sup> A summary of its key quantitative properties is provided in Table 1.

Table 1: Quantitative Physicochemical and Spectroscopic Data for **N-Allylmethylamine**

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> N	[3][4][5]
Molecular Weight	71.12 g/mol	[1][3][5]
Boiling Point	64-66 °C (lit.)	[3][5][6]
Density	0.741 g/mL at 25 °C (lit.)	[3][5][6]
Refractive Index (n <sub>20/D</sub> )	1.412 (lit.)	[3][5]
Flash Point	-19 °F (-28 °C)	[1][3]
Water Solubility	Miscible	[3][4]
pKa	9.88 ± 0.10 (Predicted)	[3][4]
<sup>1</sup> H NMR (CDCl <sub>3</sub> , ppm)	δ 5.88-5.75 (m, 1H), 5.17-5.07 (m, 2H), 3.19 (d, J=6.4 Hz, 2H), 2.37 (s, 3H), 1.35 (s, 1H)	[3]
<sup>13</sup> C NMR (CDCl <sub>3</sub> , ppm)	δ 136.1, 116.4, 55.9, 35.9	[3]
Major Mass Spec Fragments (m/z)	71 (M <sup>+</sup> ), 56, 44, 42, 30	[7]
IR Spectroscopy (cm <sup>-1</sup> )	Key peaks include C-H stretch (alkene and alkane), N-H bend, C=C stretch, and C-N stretch.	[6][7]

## Synthesis and Experimental Protocols

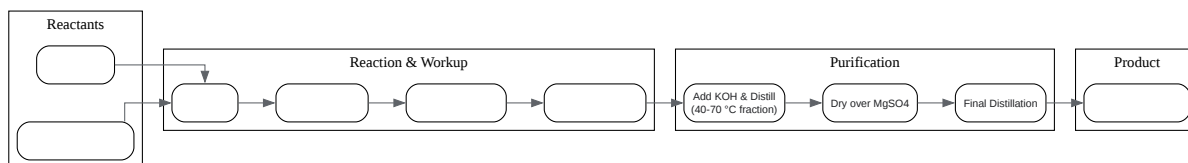
### Synthesis of N-Allylmethylamine

A common and effective method for the synthesis of **N-Allylmethylamine** is through the direct alkylation of methylamine with an allyl halide, such as allyl chloride.[1]

Experimental Protocol: Synthesis of **N-Allylmethylamine**[3]

- Materials:

- 40% aqueous solution of methylamine
- Allyl chloride
- Hydrochloric acid (HCl)
- Potassium hydroxide (KOH)
- Ether
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Procedure:
  - In a fume hood, to a stirred 40% aqueous solution of methylamine at room temperature, add allyl chloride dropwise. A molar ratio of approximately 4:1 methylamine to allyl chloride is recommended.
  - Continue stirring the reaction mixture at room temperature for 3-4 hours.
  - Carefully acidify the solution with hydrochloric acid.
  - Extract the mixture with ether to remove any unreacted allyl chloride.
  - Concentrate the aqueous amine hydrochloride solution under reduced pressure.
  - Transfer the concentrated solution to a distillation apparatus.
  - Slowly add a highly concentrated solution of potassium hydroxide to the heated reaction mixture.
  - Collect the fraction boiling between 40-70 °C.
  - Dry the collected fraction over anhydrous magnesium sulfate.
  - Decant the amine layer and redistill to obtain pure **N-Allylmethylamine** (boiling point: 64-66 °C).



[Click to download full resolution via product page](#)

**Caption:** Synthesis Workflow for **N-Allylmethylamine**.

## Reactivity and Applications

The dual functionality of **N-Allylmethylamine** makes it a versatile reagent in organic chemistry. The secondary amine can act as a nucleophile, while the allyl group can participate in various addition and polymerization reactions.[1]

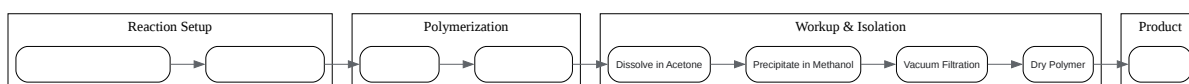
## Polymer Science

**N-Allylmethylamine** is utilized as a functional monomer in the synthesis of specialty polymers. [1][3] For instance, it can be copolymerized with monomers like methyl methacrylate and butyl methacrylate to create terpolymers such as poly(methyl methacrylate-butyl methacrylate-**N-allylmethylamine**) (PMBA).[3] These polymers have shown potential in environmental applications, for example, as films for the development of photo-catalytic cells due to the ability of the amine groups to coordinate with metal ions like Cd(II) and Zn(II).[1][3]

Experimental Protocol: General Procedure for Free Radical Copolymerization

- Materials:
  - Methyl methacrylate (MMA)
  - Butyl acrylate (BA)
  - **N-Allylmethylamine**

- Benzoyl peroxide (initiator)
- N,N-dimethylaniline (activator)
- Methanol
- Acetone
- Procedure:
  - Purify the monomers (MMA, BA, and **N-Allylmethylamine**) by removing inhibitors, for example, by extraction with a 10% sodium hydroxide solution.
  - In a reaction vessel, combine the desired ratio of MMA, BA, and **N-Allylmethylamine**.
  - Add a catalytic amount of N,N-dimethylaniline and the initiator, benzoyl peroxide.
  - Heat the mixture in a boiling water bath to initiate polymerization.
  - Monitor the progress of the polymerization.
  - After the desired time, cool the reaction vessel and dissolve the resulting polymer in acetone.
  - Precipitate the polymer by pouring the acetone solution into a large volume of vigorously stirred methanol.
  - Collect the precipitated polymer by vacuum filtration and dry to a constant weight.



[Click to download full resolution via product page](#)

**Caption:** General Workflow for Copolymer Synthesis.

## Pharmaceutical and Chemical Intermediate

**N-Allylmethylamine** serves as a precursor in the synthesis of various organic compounds, including those with potential biological activity.[1] It is a key component in the production of N-allyl- $\alpha,\alpha$ -dichloro-N-methylacetamide.[3] Furthermore, the allylamine structural motif is present in a class of antifungal agents, such as naftifine and terbinafine, which act by inhibiting squalene epoxidase.[8][9] While **N-Allylmethylamine** itself is not these drugs, its chemical structure is relevant to the synthesis of analogues for drug discovery research.

General Reactivity:

- Alkylation: As a secondary amine, it can undergo further alkylation to form tertiary amines.[1]
- Condensation: It can react with carbonyl compounds to form imines or enamines.[1]
- Hydrogenation: The double bond of the allyl group can be reduced to a propyl group.[1]

## Safety and Handling

**N-Allylmethylamine** is a hazardous substance and must be handled with appropriate safety precautions.[4][7]

- Hazards: Highly flammable liquid and vapor.[5][7] Toxic by inhalation, in contact with skin, and if swallowed.[4][10] Causes severe skin burns and eye damage.[7][10]
- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[7] Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[4][5] Keep away from heat, sparks, and open flames.[7]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[3][7] Recommended storage temperature is 2-8°C.[3][5]

## Conclusion

**N-Allylmethylamine** (CAS 627-37-2) is a valuable and versatile chemical intermediate with established applications in polymer chemistry and potential for use in the synthesis of novel compounds for drug discovery. Its synthesis is straightforward, and its reactivity allows for a broad range of chemical modifications. Researchers and developers should be aware of its

hazardous nature and handle it with appropriate care. This guide provides a solid foundation of its properties and protocols to facilitate its use in further scientific exploration.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Allylmethylamine(627-37-2) 1H NMR spectrum [chemicalbook.com]
- 2. One Part of Chemistry: Synthesis of poly(methyl methacrylate) or poly(methyl methacrylate)-co-poly(butyl acrylate) & characterization of the polymers by infrared spectroscopy (IR) [1chemistry.blogspot.com]
- 3. N-Allylmethylamine synthesis - chemicalbook [chemicalbook.com]
- 4. Epigenetic mechanisms of alveolar macrophage activation in chemical-induced acute lung injury - PMC [pmc.ncbi.nlm.nih.gov]
- 5. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 6. N-Methylallylamine [webbook.nist.gov]
- 7. N-Methylallylamine | C<sub>4</sub>H<sub>9</sub>N | CID 69391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Synthesis and structure-activity relationships of naftifine-related allylamine antimycotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Allylamine derivatives: new class of synthetic antifungal agents inhibiting fungal squalene epoxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [N-Allylmethylamine (CAS 627-37-2): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265532#n-allylmethylamine-cas-number-627-37-2\]](https://www.benchchem.com/product/b1265532#n-allylmethylamine-cas-number-627-37-2)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)